

# Application Notes and Protocols for C18 LPA Extraction from Biological Samples

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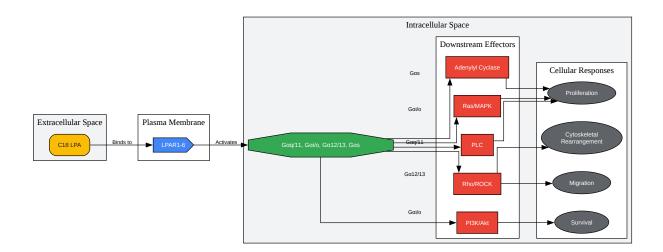
Lysophosphatidic acid (LPA) is a bioactive signaling phospholipid involved in a myriad of cellular processes, including cell proliferation, migration, and survival.[1][2] The C18 species of LPA, in particular, are of significant interest due to their prevalence and biological activity. Accurate quantification of **C18 LPA** in biological samples such as plasma, serum, and tissues is crucial for understanding its physiological and pathological roles, as well as for the development of novel therapeutics.[3][4]

These application notes provide detailed protocols for the solid-phase extraction (SPE) of **C18 LPA** from biological samples using C18 cartridges, followed by analysis using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

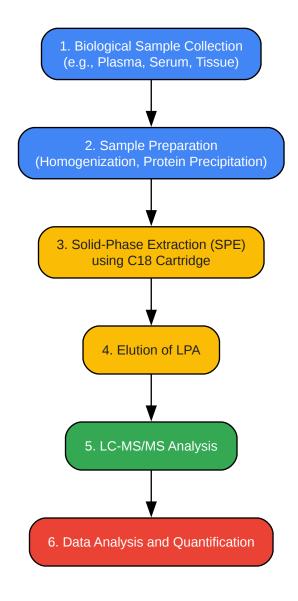
## **C18 LPA Signaling Pathway**

**C18 LPA** exerts its effects by binding to a family of G protein-coupled receptors (GPCRs), primarily LPA receptors 1-6 (LPAR1-6).[1][2][5][6] Activation of these receptors triggers a cascade of downstream signaling events that regulate various cellular functions. The specific signaling pathway activated depends on the receptor subtype and the cellular context.[5][7]









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